

4-Chloro-2-methoxy-5-methylbenzaldehyde proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 4-Chloro-2-methoxy-5-methylbenzaldehyde

Cat. No.: B12437951

[Get Quote](#)

This guide outlines the authoritative disposal and handling procedures for **4-Chloro-2-methoxy-5-methylbenzaldehyde** (CAS: 1240492-91-4).[1] It is designed for laboratory personnel and safety officers requiring immediate, actionable protocols compliant with standard industrial hygiene and environmental regulations.[2]

Chemical Identification & Properties

| Parameter | Detail |
|-------------------|-------------------------------------------------------------------------------------------|
| Chemical Name | 4-Chloro-2-methoxy-5-methylbenzaldehyde |
| CAS Number | 1240492-91-4 |
| Molecular Formula | C ₉ H ₉ ClO ₂ |
| Molecular Weight | 184.62 g/mol |
| Physical State | Solid (typically off-white to pale yellow powder) |
| Solubility | Soluble in organic solvents (DCM, Ethyl Acetate, DMSO); poorly soluble in water.[1][2][3] |

Hazard Profile & Risk Assessment

Before disposal, you must understand the specific hazards that dictate the waste stream.[2] As a halogenated aromatic aldehyde, this compound presents distinct risks compared to non-

halogenated organics.[2]

- Primary Hazard: Irritant / Corrosive Potential. Halogenated benzaldehydes are potent skin, eye, and respiratory irritants.[2]
- Combustion Hazard: Upon thermal decomposition (e.g., in a fire or improper incineration), it releases Hydrogen Chloride (HCl) gas and toxic chlorinated organic byproducts (dioxins/furans if combustion is incomplete).[1][2]
- Reactivity: Sensitive to strong oxidizers.[1] Can oxidize in air to the corresponding benzoic acid (4-Chloro-2-methoxy-5-methylbenzoic acid), which is more acidic and corrosive.[1][2]

“

Critical Safety Rule: Never mix this waste with strong oxidizers (e.g., nitric acid, permanganates) or strong bases in the waste container.[2] Exothermic runaway or toxic gas generation may occur.[1]

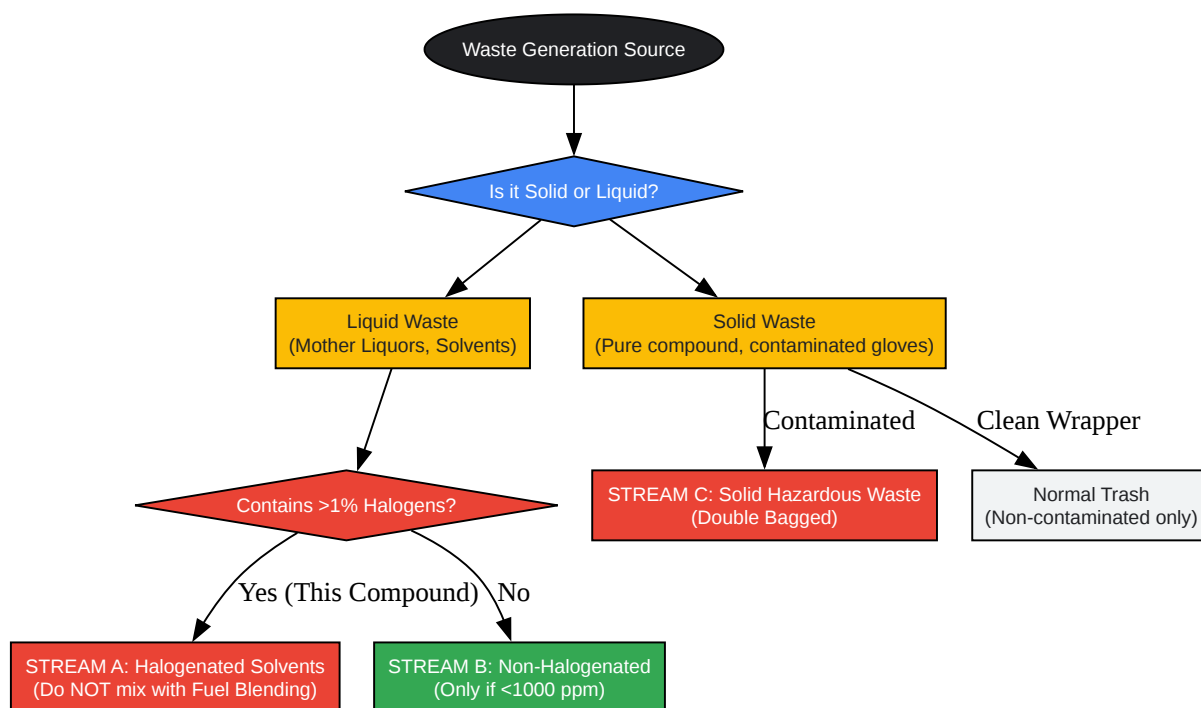
Waste Segregation & Classification

Proper segregation is the single most important step in chemical disposal. This compound must be classified as Halogenated Organic Waste.[1]

Why Segregation Matters (The Causality)

Mixing halogenated waste with non-halogenated solvents (like Acetone or Ethanol) intended for "Fuel Blending" ruins the entire batch.[1] Fuel blending facilities often have strict halogen limits (<1000 ppm).[1] High halogen content requires High-Temperature Incineration with acid gas scrubbing to neutralize the generated HCl.[1]

Decision Logic for Waste Segregation



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating **4-Chloro-2-methoxy-5-methylbenzaldehyde** waste streams.

Detailed Disposal Procedures

Scenario A: Disposal of Pure Solid Chemical (Expired/Unused)

- Container: Keep in the original container if possible. If the container is damaged, transfer to a High-Density Polyethylene (HDPE) or glass jar. Avoid metal containers due to potential corrosion from hydrolysis products (HCl).[1]
- Labeling: Affix a hazardous waste label. Clearly write:

- Chemical Name: **4-Chloro-2-methoxy-5-methylbenzaldehyde**[1][2][3][4][5][6][7][8]
- Hazard Class: Irritant, Toxic.[2][9]
- Constituents: 100% Halogenated Organic.[1]
- Secondary Containment: Place the container inside a clear, sealable plastic bag (Ziploc style) to prevent contamination of the waste pickup bin.

Scenario B: Disposal of Liquid Reaction Mixtures

If the compound is dissolved in a solvent (e.g., Dichloromethane, Ethyl Acetate):

- Select the Right Carboy: Use the Halogenated Solvent waste carboy.[1]
 - Self-Validation Check: Does the carboy label say "Halogenated"? If it says "Non-Halogenated" or "Flammables Only," STOP. You will contaminate the stream.[1]
- pH Check: If the reaction involved acids or bases, neutralize the mixture to pH 5–9 before adding it to the solvent carboy to prevent drum pressurization.
- Log It: Record the volume and estimated concentration on the waste log sheet. This is vital for the disposal facility to calculate the BTU value and chlorine content.

Scenario C: Contaminated Debris (Gloves, Weigh Boats, Paper)[2]

- Collection: Do not throw contaminated nitrile gloves or paper towels in the regular trash.[1]
- Packaging: Collect in a dedicated "Solid Hazardous Waste" bucket or bag (usually yellow or clear with a hazard symbol).[1]
- Sharps: If using needles/syringes, they go into the Sharps Container immediately.[2] Do not recap.

Emergency Spill Response Protocol

In the event of a spill, immediate action prevents exposure and facility contamination.[2][9]

Spill Size: < 50 grams (Manageable by Lab Personnel)

- Alert & Isolate: Notify nearby personnel. Mark the area.
- PPE Upgrade: Wear double nitrile gloves, safety goggles, and a lab coat.[2] If powder is airborne, use a N95 or P100 respirator.[2]
- Containment:
 - Solid Spill: Cover with a wet paper towel (to prevent dust) or use a scoop/dustpan dedicated for hazardous waste.[1] Do not create dust.[1][10][11]
 - Liquid Spill: Surround with absorbent pads or vermiculite.[1]
- Cleanup:
 - Scoop material into a wide-mouth jar or heavy-duty waste bag.[1]
 - Wipe the surface with a soap/water solution, followed by an alcohol wipe.[2]
 - Place all cleanup materials (pads, gloves, scoops) into the Solid Hazardous Waste stream.[2]
- Report: Submit an incident report to your Environmental Health & Safety (EHS) office.[1]

Regulatory & Compliance Data

When filling out waste manifests, use the following classifications. While this specific CAS is rarely explicitly listed (P or U list), it is regulated by characteristic.[2]

| Agency | Classification | Code / Note |
|-----------------|------------------------|--------------------------------------------------------------------------------------------------------------|
| EPA (RCRA) | Not P- or U-listed.[1] | D001 (if ignitable solvent used) or Non-Regulated Hazardous Waste (managed as hazardous due to toxicity).[1] |
| Waste Profile | Halogenated Organic | Must be incinerated at >1000°C with scrubbers.[1] |
| DOT (Transport) | Depends on formulation | If pure: Environmentally hazardous substance, solid, n.o.s.[2] (UN 3077).[1] |

References

- BLD Pharm. (2024).[1] Safety Data Sheet: **4-Chloro-2-methoxy-5-methylbenzaldehyde**. Retrieved from [1]
- US Environmental Protection Agency (EPA). (2024).[1] Hazardous Waste Generators: Segregation and Management. Retrieved from [1]
- PubChem. (2024).[1][12] Compound Summary: Chlorinated Benzaldehyde Derivatives. National Library of Medicine.[1] Retrieved from [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Chloro-5-methylbenzaldehyde | C₈H₇ClO | CID 15647278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Waste Code [[rcrainfo.epa.gov](https://www.epa.gov/rcrainfo)]
- 3. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]

- [4. 2-chloro-4-methylbenzaldehyde | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [5. 1427396-66-4|4-CHloro-2-hydroxy-6-methoxybenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [6. 3328-68-5|5-Chloro-2-hydroxy-4-methylbenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [7. chem960.com \[chem960.com\]](#)
- [8. 4-chloro-2-methoxy-5-methylbenzaldehyde - CAS号 1240492-91-4 - 摩熵化学 \[molaid.com\]](#)
- [9. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- [11. tcichemicals.com \[tcichemicals.com\]](#)
- [12. 4-Chloro-2-methoxybenzaldehyde | C₈H₇ClO₂ | CID 13865115 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[4-Chloro-2-methoxy-5-methylbenzaldehyde proper disposal procedures\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b12437951#4-chloro-2-methoxy-5-methylbenzaldehyde-proper-disposal-procedures\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com